

Application Notes and Protocols for the Spectroscopic Analysis of Tbaj-876

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Compound of Interest

Compound Name: *Tbaj-876*

Cat. No.: *B15565333*

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides detailed application notes and protocols for the spectroscopic analysis of **Tbaj-876**, a promising preclinical anti-tuberculosis drug candidate. **Tbaj-876**, a diarylquinoline analogue of bedaquiline, demonstrates potent activity against *Mycobacterium tuberculosis* through the inhibition of F-ATP synthase.[1][2][3][4] These notes are intended to guide researchers in the structural elucidation and characterization of **Tbaj-876** using standard spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Fourier-Transform Infrared (FTIR) spectroscopy.

Introduction to Tbaj-876

Tbaj-876 is a next-generation diarylquinoline developed to improve upon the properties of the FDA-approved anti-tuberculosis drug, bedaquiline.[5] It exhibits potent bactericidal activity against *Mycobacterium tuberculosis* by targeting the F-ATP synthase, a critical enzyme for energy production in the bacterium.[2][3][6] Specifically, **Tbaj-876** binds to the c and ε subunits of the F-ATP synthase, thereby inhibiting its function.[1][2][6] Spectroscopic analysis is fundamental for the verification of the chemical structure of **Tbaj-876**, for studying its interactions with its biological targets, and for monitoring its metabolism.

Quantitative Data Presentation

The following tables summarize key quantitative data for **Tbaj-876**, including its biological activity and published Nuclear Magnetic Resonance (NMR) spectroscopic data.

Table 1: Biological Activity of **Tbaj-876** and Bedaquiline

Compound	Target	Assay	IC50 (nM)	Reference
Tbaj-876	M. bovis BCG F-ATP synthase	ATP synthesis inhibition	0.031 - 0.2	[1]
Bedaquiline	M. bovis BCG F-ATP synthase	ATP synthesis inhibition	5.3	[1]
Tbaj-876	M. bovis BCG	Intrabacterial ATP depletion	0.32 - 0.89	[1]
Bedaquiline	M. bovis BCG	Intrabacterial ATP depletion	9.16	[1]

Table 2: ¹H NMR Spectroscopic Data for **Tbaj-876**

Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Number of Protons	Assignment	Reference
8.15	s	-	1H	Aromatic H	[7]
7.83	d	2.4	1H	Aromatic H	[7]
7.67	d	0.8	1H	Aromatic H	[7]
7.60	dd	6.4, 2.4	1H	Aromatic H	[7]
7.21	s	-	1H	Aromatic H	[7]
6.55	s	-	2H	Aromatic H	[7]
5.49	s	-	1H	-	[7]
4.21	s	-	3H	OCH ₃	[7]
3.87	s	-	6H	OCH ₃	[7]
3.81	s	-	6H	OCH ₃	[7]
3.41	s	-	3H	OCH ₃	[7]
1.97–1.94	m	-	8H	Aliphatic H	[7]
1.72–1.71	m	-	2H	Aliphatic H	[7]

Note: NMR data was recorded on a 400 MHz spectrometer in CDCl₃. [7]

Experimental Protocols

The following are detailed protocols for the spectroscopic analysis of **Tbaj-876**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To obtain high-resolution ¹H and ¹³C NMR spectra for structural verification and to study protein-ligand interactions.

Materials:

- **Tbaj-876** sample
- Deuterated chloroform (CDCl_3) or other appropriate deuterated solvent
- High-field NMR spectrometer (e.g., 400 MHz or higher)
- NMR tubes

Protocol for Structural Characterization:

- Sample Preparation: Dissolve 5-10 mg of **Tbaj-876** in approximately 0.6 mL of CDCl_3 in a clean, dry NMR tube.
- ^1H NMR Acquisition:
 - Tune and shim the spectrometer.
 - Acquire a standard ^1H NMR spectrum. Typical parameters include a spectral width of 10-12 ppm, a 90° pulse, an acquisition time of 2-4 seconds, and a relaxation delay of 1-2 seconds.
 - Process the spectrum using Fourier transformation, phase correction, and baseline correction.
- ^{13}C NMR Acquisition:
 - Acquire a proton-decoupled ^{13}C NMR spectrum. Typical parameters include a spectral width of 200-220 ppm, a 30° pulse, an acquisition time of 1-2 seconds, and a relaxation delay of 2-5 seconds.
 - Process the spectrum as described for ^1H NMR.
- 2D NMR (Optional but Recommended): For complete structural assignment, acquire 2D NMR spectra such as COSY (Correlation Spectroscopy), HSQC (Heteronuclear Single Quantum Coherence), and HMBC (Heteronuclear Multiple Bond Correlation).

Protocol for Protein-Ligand Interaction Studies (NMR Titration):

- **Protein Preparation:** Prepare a solution of the target protein (e.g., F-ATP synthase ϵ subunit) in a suitable NMR buffer (e.g., phosphate buffer in $\text{H}_2\text{O}/\text{D}_2\text{O}$).
- **Initial Spectrum:** Acquire a 2D ^1H - ^{15}N HSQC spectrum of the ^{15}N -labeled protein.
- **Titration:** Add small aliquots of a concentrated stock solution of **Tbaj-876** to the protein sample.
- **Spectral Acquisition:** Acquire a 2D ^1H - ^{15}N HSQC spectrum after each addition of **Tbaj-876**.
- **Data Analysis:** Monitor chemical shift perturbations (CSPs) of the protein's amide signals to identify the binding site and determine the binding affinity.^[1]

Mass Spectrometry (MS)

Objective: To determine the accurate molecular weight of **Tbaj-876** and to study its fragmentation pattern for structural confirmation and metabolite identification.

Materials:

- **Tbaj-876** sample
- High-resolution mass spectrometer (e.g., Q-TOF, Orbitrap)
- Liquid chromatography system (for LC-MS)
- Appropriate solvents (e.g., acetonitrile, methanol, water with formic acid)

Protocol for LC-MS Analysis:

- **Sample Preparation:** Prepare a dilute solution of **Tbaj-876** (e.g., 1 $\mu\text{g}/\text{mL}$) in a suitable solvent mixture (e.g., 50:50 acetonitrile:water).
- **Chromatographic Separation:**
 - Inject the sample onto a C18 reverse-phase column.
 - Elute with a gradient of mobile phase A (e.g., water with 0.1% formic acid) and mobile phase B (e.g., acetonitrile with 0.1% formic acid).

- Mass Spectrometry Detection:
 - Use an electrospray ionization (ESI) source in positive ion mode.
 - Acquire full scan mass spectra over a relevant m/z range (e.g., 100-1000).
 - Acquire tandem MS (MS/MS) spectra of the parent ion to observe the fragmentation pattern.

Fourier-Transform Infrared (FTIR) Spectroscopy

Objective: To identify the functional groups present in the **Tbaj-876** molecule.

Materials:

- **Tbaj-876** sample
- FTIR spectrometer with an Attenuated Total Reflectance (ATR) accessory or KBr press
- Potassium bromide (KBr), spectroscopic grade (if using KBr pellets)

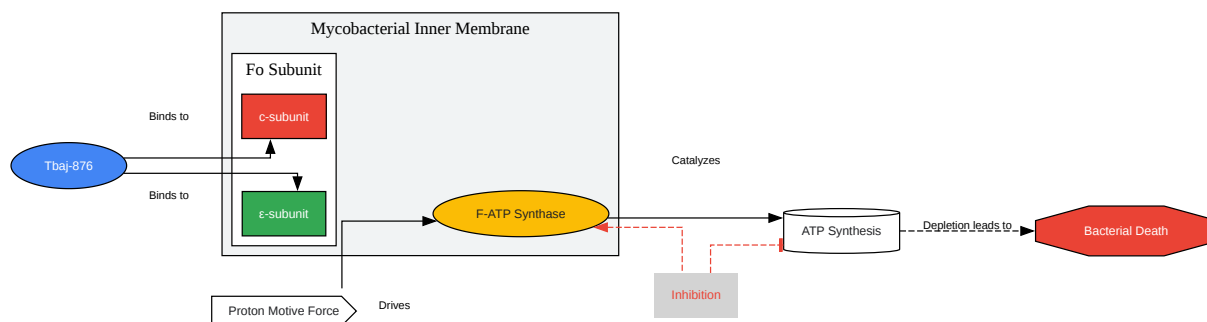
Protocol for ATR-FTIR:

- Background Spectrum: Record a background spectrum of the clean ATR crystal.
- Sample Analysis: Place a small amount of the solid **Tbaj-876** sample onto the ATR crystal and apply pressure.
- Spectrum Acquisition: Acquire the FTIR spectrum, typically in the range of 4000-400 cm^{-1} .
- Data Analysis: Identify characteristic absorption bands for functional groups expected in the **Tbaj-876** structure, such as C-H (aromatic and aliphatic), C=C (aromatic), C-O (ether), and C-N bonds.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Mandatory Visualizations

Signaling Pathway Diagram

The following diagram illustrates the mechanism of action of **Tbaj-876** in inhibiting the mycobacterial F-ATP synthase.

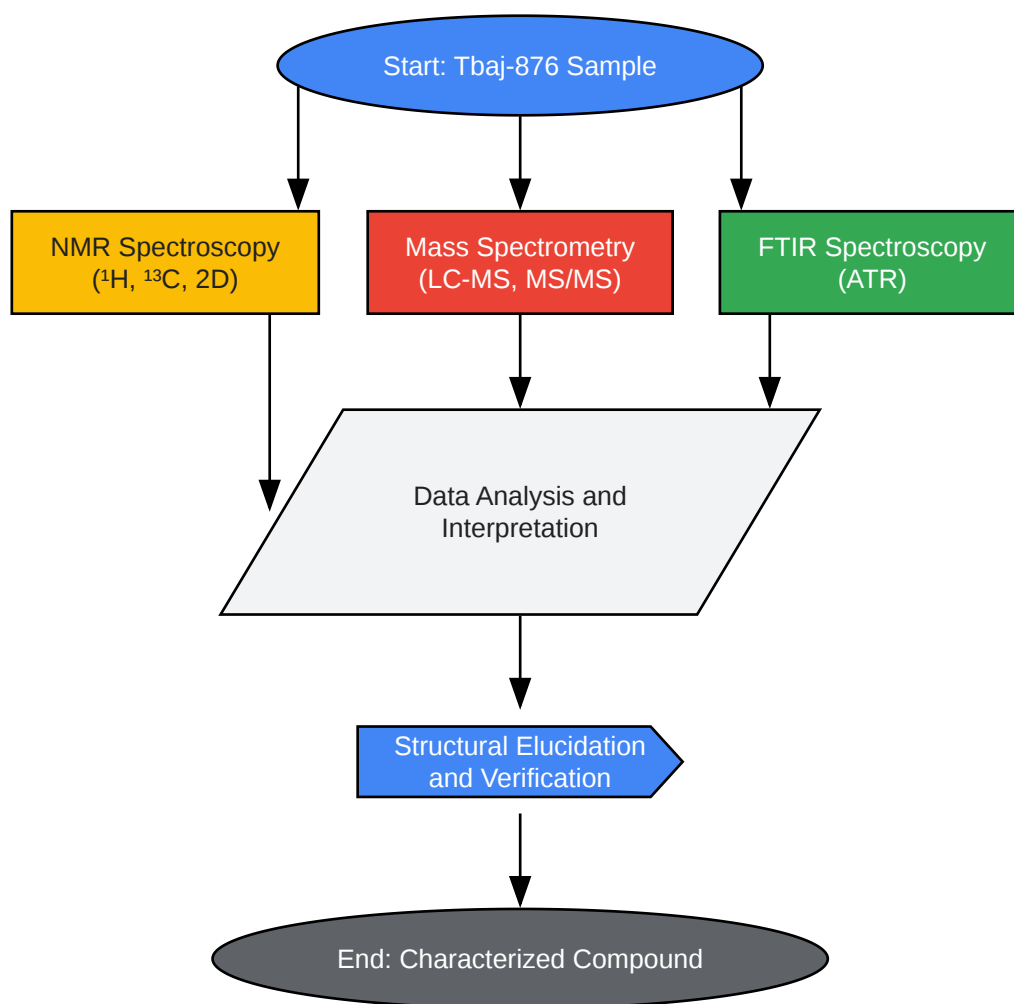


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Caption: Mechanism of action of **Tbaj-876** on mycobacterial F-ATP synthase.

Experimental Workflow Diagram

The following diagram outlines the general workflow for the spectroscopic analysis of **Tbaj-876**.



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Caption: General workflow for the spectroscopic analysis of **Tbaj-876**.

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- To cite this document: BenchChem. [Application Notes and Protocols for the Spectroscopic Analysis of Tbj-876]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15565333/docs#application-notes-and-protocols-for-the-spectroscopic-analysis-of-tbj-876]

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